

Essential Safety and Logistical Information for Handling 2-(Vinyloxy)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols, operational guidance, and disposal plans for the handling of **2-(Vinyloxy)ethanol** (CAS No. 764-48-7) in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Classification

2-(Vinyloxy)ethanol is classified as a flammable liquid. It is a colorless to pale yellow liquid with a mild, ether-like odor.[1] While studies on its toxicity are limited, it is considered to have low to moderate acute toxicity.[1] Inhalation or prolonged skin contact may cause irritation to the respiratory tract or dermatitis.[1][2]

GHS Hazard Statements:

• H226: Flammable liquid and vapor.[1][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-(Vinyloxy)ethanol**. All PPE should be inspected prior to use.



PPE Category	Specification
Eye and Face Protection	Chemical splash goggles are required.[4] A face shield must be worn in conjunction with goggles when there is a potential for splashing.[4]
Hand Protection	Chemical-resistant gloves are required. While specific breakthrough time data for 2-(Vinyloxy)ethanol is not readily available, nitrile or butyl rubber gloves are generally recommended for flammable liquids.[4][5] It is crucial to consult the glove manufacturer's compatibility data for the specific chemical being used.
Body Protection	A flame-resistant lab coat is required.[6] When handling larger volumes, a 100% cotton lab coat is a suitable alternative.[4][7] Long pants and closed-toe shoes must be worn at all times in the laboratory.[4][7]
Respiratory Protection	Work should be conducted in a certified chemical fume hood to minimize inhalation exposure.[5][6][8] If work outside a fume hood is unavoidable and air concentrations may exceed exposure limits, respiratory protection is required. Contact your institution's Environmental Health and Safety (EHS) department for a respiratory protection analysis. [5]

Quantitative Safety Data





Property	Value
Boiling Point	143 °C (lit.)
Density	0.982 g/mL at 25 °C (lit.)
Vapor Pressure	3.6 mmHg at 25 °C
Oral LD50 (Rat)	3910 mg/kg

Sources:[2][3][9]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **2-(Vinyloxy)ethanol** for a standard laboratory procedure.

4.1. Preparation

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for 2-(Vinyloxy)ethanol.
- Designate Work Area: All handling of 2-(Vinyloxy)ethanol must occur within a certified chemical fume hood.[5][6][8]
- Assemble Materials: Gather all necessary equipment, including glassware, reagents, and waste containers, and place them inside the fume hood.
- Don PPE: Put on all required personal protective equipment as specified in Section 2.

4.2. Handling and Use

- Grounding: When transferring from a metal container, ensure the container is properly grounded to prevent static discharge.[8]
- Dispensing: Use non-sparking tools for all transfers.[3] Dispense the smallest quantity of 2-(Vinyloxy)ethanol necessary for the experiment.



- Heating: Never heat **2-(Vinyloxy)ethanol** with an open flame.[7][8] Use a controlled heating source such as a heating mantle with a stirrer, an oil bath, or a steam bath.
- Maintain Containment: Keep containers of 2-(Vinyloxy)ethanol tightly closed when not in use.[5][6]

4.3. Post-Procedure

- Decontamination: Decontaminate all surfaces and equipment that came into contact with 2-(Vinyloxy)ethanol using a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, according to the disposal plan in Section 5.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.

Disposal Plan

All **2-(Vinyloxy)ethanol** waste is considered hazardous waste and must be disposed of accordingly.

- Liquid Waste: Collect all liquid waste containing 2-(Vinyloxy)ethanol in a clearly labeled, compatible, and sealed waste container.
- Solid Waste: Any materials contaminated with 2-(Vinyloxy)ethanol, such as pipette tips, gloves, and paper towels, must be collected in a separate, labeled hazardous waste container.
- Container Disposal: Empty containers that held 2-(Vinyloxy)ethanol must be triple-rinsed
 with a suitable solvent. The rinsate must be collected as hazardous waste. The rinsed
 container can then be disposed of according to institutional guidelines.
- Regulatory Compliance: All waste disposal must be conducted in accordance with local, state, and federal environmental regulations. Consult your institution's EHS department for specific disposal procedures.[1]



Emergency Procedures

6.1. Spills

- Minor Spill (less than 1 liter, contained in fume hood):
 - Alert personnel in the immediate area.
 - Use a spill kit with an absorbent material compatible with flammable liquids to contain and absorb the spill.
 - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.
 - Decontaminate the area with a suitable solvent and then soap and water.
- Major Spill (greater than 1 liter, outside of a fume hood, or any spill you are not comfortable cleaning):
 - Evacuate the immediate area and alert others to evacuate.[10][11]
 - If safe to do so, eliminate all ignition sources.
 - Close the laboratory doors.
 - Contact your institution's emergency response team or EHS department immediately.[11]
 [12]

6.2. First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.



 Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage

- Store 2-(Vinyloxy)ethanol in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials such as oxidizing agents.[5]
- Containers should be tightly closed and clearly labeled.[5]
- Store in a designated flammable liquid storage cabinet.[6][8]

Workflow Diagram

Caption: Workflow for the safe handling of 2-(Vinyloxy)ethanol.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. Buy 2-(Vinyloxy)ethanol | 764-48-7 [smolecule.com]
- 3. echemi.com [echemi.com]
- 4. ehs.yale.edu [ehs.yale.edu]
- 5. ehs.washington.edu [ehs.washington.edu]
- 6. Division of Research Safety | Illinois [drs.illinois.edu]
- 7. research.arizona.edu [research.arizona.edu]
- 8. ehs.stanford.edu [ehs.stanford.edu]
- 9. 2-(Vinyloxy)ethanol | 764-48-7 | Benchchem [benchchem.com]
- 10. EHSO Manual 2025-2026 Spill Control/Emergency Response [labman.ouhsc.edu]
- 11. cws.auburn.edu [cws.auburn.edu]







- 12. Hazardous Material Spills | UW Environmental Health & Safety [ehs.washington.edu]
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